

Application Note: A Comprehensive Guide to the N-Methylation of 5-Nitroindoline Derivatives

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Compound of Interest

Compound Name: *4-Methyl-5-nitroindoline hydrochloride*

CAS No.: *1956318-86-7*

Cat. No.: *B11889528*

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Abstract

This application note provides a detailed technical guide for the N-methylation of 5-nitroindoline derivatives, a critical reaction in medicinal chemistry and drug development. 5-Nitroindoline serves as a versatile scaffold, and its functionalization, particularly at the N-1 position, is crucial for modulating physicochemical properties and biological activity. This document moves beyond a simple recitation of steps to explain the underlying chemical principles, reagent selection causality, and safety considerations. We present multiple protocols, from classical high-yield methods to greener alternatives, to equip researchers with the necessary knowledge for procedural optimization and safe laboratory execution. Included are detailed step-by-step protocols, data interpretation guidelines, troubleshooting advice, and a comprehensive safety overview for handling potent methylating agents.

Introduction: The Strategic Importance of N-Methylation

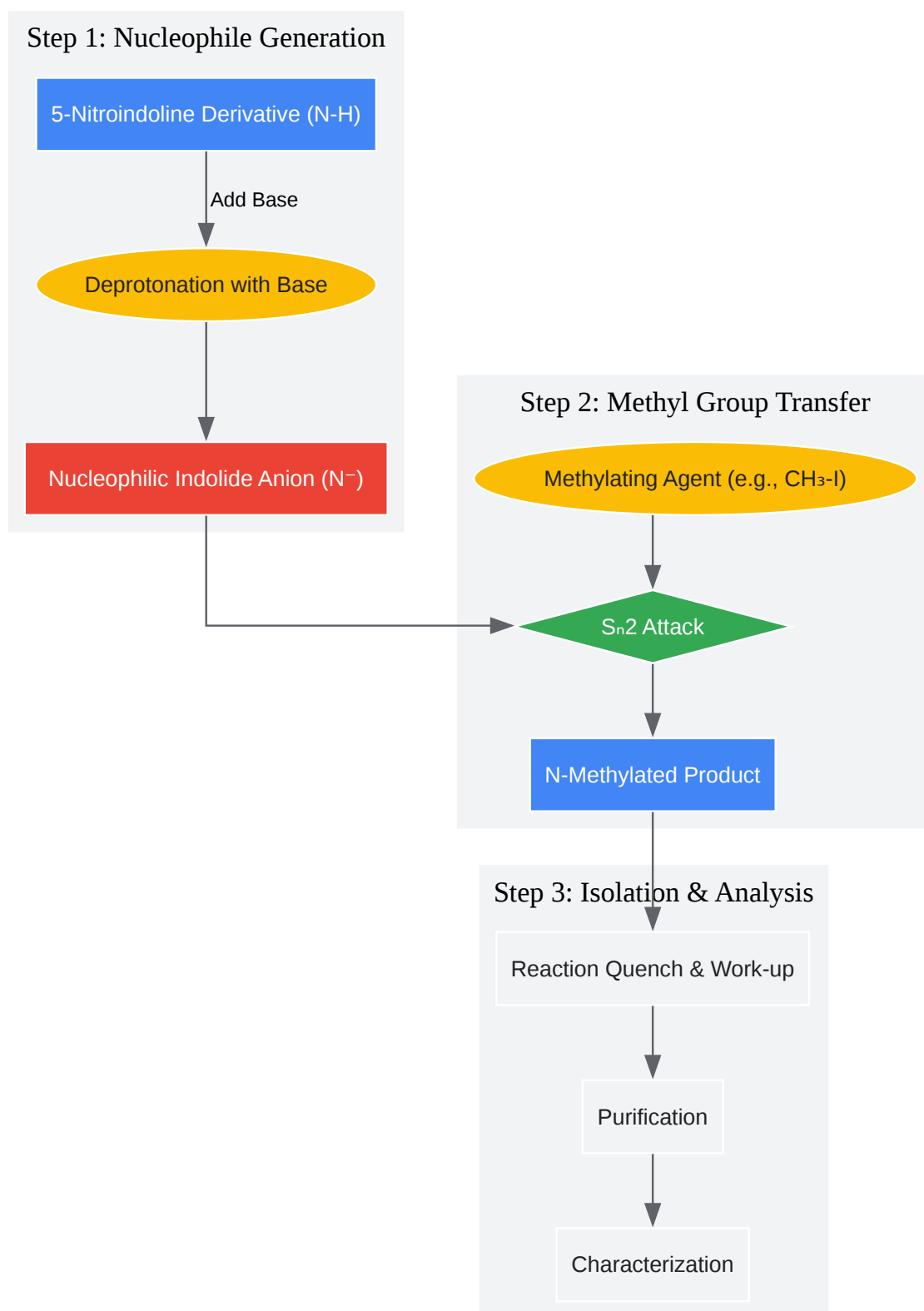
The indoline nucleus is a privileged scaffold in pharmaceutical science, forming the core of numerous bioactive compounds. The introduction of a nitro group at the 5-position significantly alters the electronic properties of the ring, often enhancing its utility as a synthetic intermediate. [1] Subsequent N-methylation at the indole nitrogen is a key "late-stage functionalization" step that can profoundly impact a molecule's biological profile. This modification can increase metabolic stability, improve cell permeability, and alter receptor binding affinity—a phenomenon sometimes referred to as the "magic methyl effect".[2]

This guide provides researchers with a robust framework for performing the N-methylation of 5-nitroindoline and its derivatives, focusing on the conversion to 1-methyl-5-nitroindoline.

Mechanistic Rationale and Reagent Selection

The N-methylation of an indoline is fundamentally a nucleophilic substitution reaction (SN2). The process involves two key steps, as illustrated in the workflow below.

Diagram: General N-Methylation Workflow



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Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Monoselective N-Methylation of Amides, Indoles, and Related Structures Using Quaternary Ammonium Salts as Solid Methylating Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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